

An In-depth Technical Guide to the Physical Properties of Di-n-octylamine

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Compound of Interest

Compound Name: *Dioctylamine*

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This technical guide provides a comprehensive overview of the core physical properties of di-n-octylamine (CAS No: 1120-48-5). Di-n-octylamine is a symmetrical secondary amine characterized by two n-octyl chains attached to a central nitrogen atom. Its long, nonpolar alkyl chains and the presence of a secondary amine group define its chemical behavior and physical characteristics, making it a relevant intermediate in the synthesis of surfactants, corrosion inhibitors, and metal extractants.^{[1][2]} This document consolidates key quantitative data, outlines general experimental protocols for property determination, and provides logical diagrams to illustrate structure-property relationships and experimental workflows.

Core Physical and Chemical Properties

Di-n-octylamine is a colorless to pale yellow liquid or semi-solid at room temperature, with a characteristic amine-like odor.^[1] Its high molecular weight and long alkyl chains result in a high boiling point and low vapor pressure. It is stable under standard conditions but is incompatible with strong oxidizing agents and acids.^{[1][2]}

Data Presentation: Quantitative Physical Properties

The following table summarizes the key physical properties of di-n-octylamine compiled from various sources.

Property	Value	Units	Notes and References
Molecular Formula	C ₁₆ H ₃₅ N	-	
Molecular Weight	241.46	g/mol	
Boiling Point	297 - 298	°C	At standard atmospheric pressure.
Melting Point	13 - 16	°C	The substance can exist as a solid or liquid near room temperature.
Density	0.799	g/mL	At 25 °C.
Specific Gravity	0.80	-	At 20 °C / 20 °C.
Vapor Pressure	0.01	mmHg	At 20 °C.
Vapor Density	8.3	-	Relative to air (air = 1).
Refractive Index	~1.443	n _{20/D}	At 20 °C.
Flash Point	>110	°C	Closed cup method.
pKa	11.10 ± 0.19	-	Predicted value.
Water Solubility	Immiscible	-	
Solvent Solubility	Soluble	-	Miscible with various organic solvents such as ethanol and ether.

Experimental Protocols

Detailed experimental protocols for the determination of di-n-octylamine's specific physical properties are not extensively published. However, standard methodologies for liquid amines are applicable. The following sections describe generalized protocols for key properties.

1. Determination of Boiling Point (Distillation Method)

The boiling point of a high-boiling liquid like di-n-octylamine is accurately determined using the distillation method, which measures the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

- Apparatus: A round-bottom flask, heating mantle, distillation head with a port for a thermometer, condenser, and a receiving flask.
- Protocol:
 - Sample Preparation: A measured volume of di-n-octylamine is placed into the round-bottom flask. Boiling chips are added to prevent bumping and ensure smooth boiling.
 - Apparatus Setup: The distillation apparatus is assembled. The thermometer bulb is positioned so that its top is level with the side arm of the distillation head leading to the condenser.
 - Heating: The flask is gently heated using the heating mantle.
 - Observation: The temperature is monitored as the liquid heats. The boiling point is the stable temperature at which the liquid is actively boiling and its vapor is condensing on the thermometer bulb and dripping into the condenser.
 - Data Recording: This stable temperature reading is recorded as the boiling point. Corrections for atmospheric pressure can be applied for higher accuracy.

2. Determination of Density (Pycnometer Method)

A pycnometer, or specific gravity bottle, is a flask with a precise, known volume used for measuring the density of a liquid.

- Apparatus: A pycnometer of known volume, analytical balance.
- Protocol:
 - Preparation: The pycnometer is thoroughly cleaned and dried.
 - Mass of Empty Pycnometer: The mass of the empty, dry pycnometer is accurately measured using an analytical balance.

- Mass of Pycnometer with Sample: The pycnometer is filled with di-n-octylamine. Care is taken to ensure no air bubbles are trapped. The filled pycnometer is then weighed again. The measurement should be performed at a constant temperature (e.g., 25 °C).
- Calculation: The mass of the di-n-octylamine is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. Density is calculated by dividing the mass of the liquid by the known volume of the pycnometer (Density = Mass / Volume).

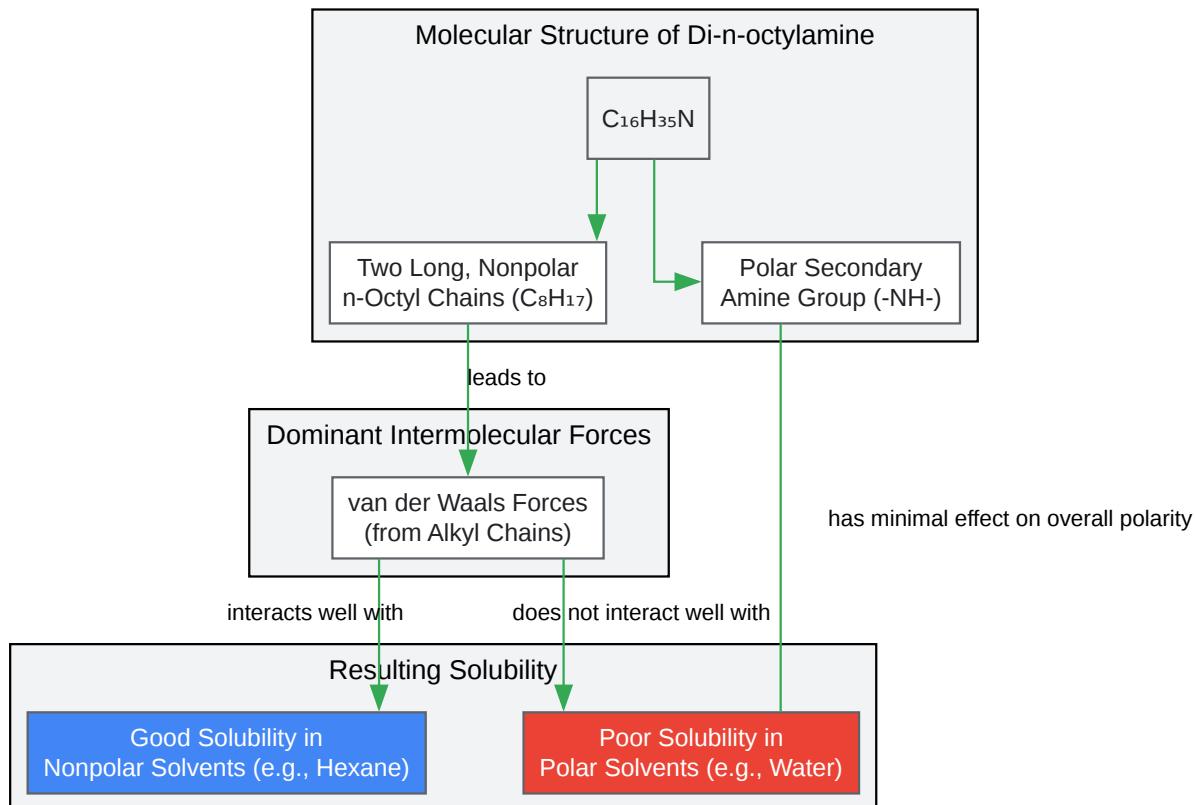
3. Determination of Solubility (Qualitative Miscibility Test)

This protocol determines the qualitative solubility of di-n-octylamine in various solvents, based on the principle of "like dissolves like."

- Apparatus: Glass vials or test tubes with solvent-resistant caps, vortex mixer, calibrated pipettes.
- Protocol:
 - Preparation: All glassware must be clean and dry. The experiment should be conducted at a controlled temperature.
 - Procedure: A specific volume (e.g., 1 mL) of the chosen solvent (e.g., water, ethanol, hexane) is added to a glass vial. An equal volume of di-n-octylamine is added to the same vial.
 - Mixing: The vial is securely capped and vigorously mixed using a vortex mixer for 1-2 minutes to ensure thorough interaction between the two liquids.
 - Observation: The mixture is visually inspected.
 - Miscible: A single, clear, and homogeneous phase indicates that di-n-octylamine is soluble in the solvent.
 - Immiscible/Partially Soluble: The presence of two distinct layers, turbidity, or persistent cloudiness indicates immiscibility or partial solubility.

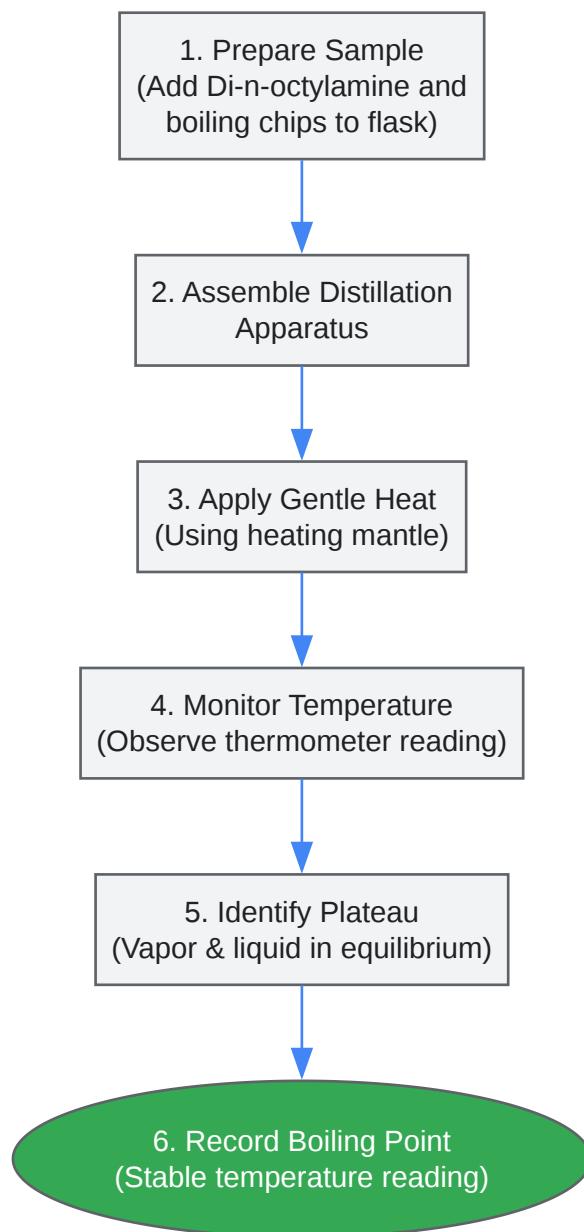
Mandatory Visualizations

The following diagrams illustrate key conceptual and experimental workflows related to the physical properties of di-n-octylamine.



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Caption: Logical flow of structure-property relationship for di-n-octylamine solubility.



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Caption: Simplified experimental workflow for determining boiling point via distillation.

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